

Application Notes and Protocols for Assessing Wakefulness Following OX-201 Administration

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Compound of Interest

Compound Name: OX-201

Cat. No.: B15618841

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Introduction

OX-201 is a selective orexin 2 receptor (OX2R) agonist that has demonstrated potent wake-promoting effects in preclinical studies.^{[1][2]} The orexin system, comprising orexin-A and orexin-B peptides and their receptors, OX1R and OX2R, is a critical regulator of sleep and wakefulness.^{[3][4]} OX2R, in particular, plays a pivotal role in the maintenance of wakefulness.^{[4][5]} Consequently, selective OX2R agonists like **OX-201** are promising therapeutic candidates for disorders of hypersomnolence, such as narcolepsy.^{[6][7]}

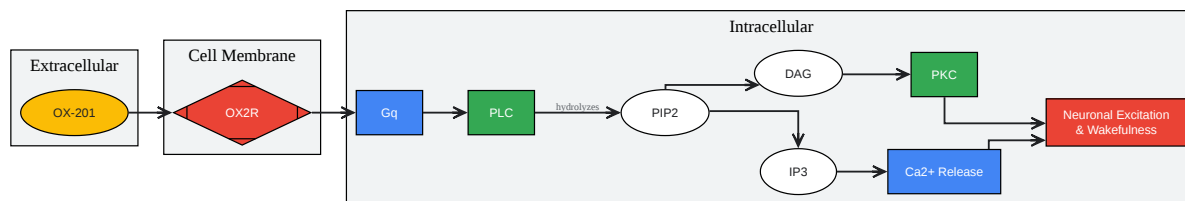
These application notes provide detailed protocols for three key behavioral assays to quantitatively measure the wake-promoting effects of **OX-201** in rodent models: the Maintenance of Wakefulness Test (MWT), the Psychomotor Vigilance Task (PVT), and Locomotor Activity Monitoring.

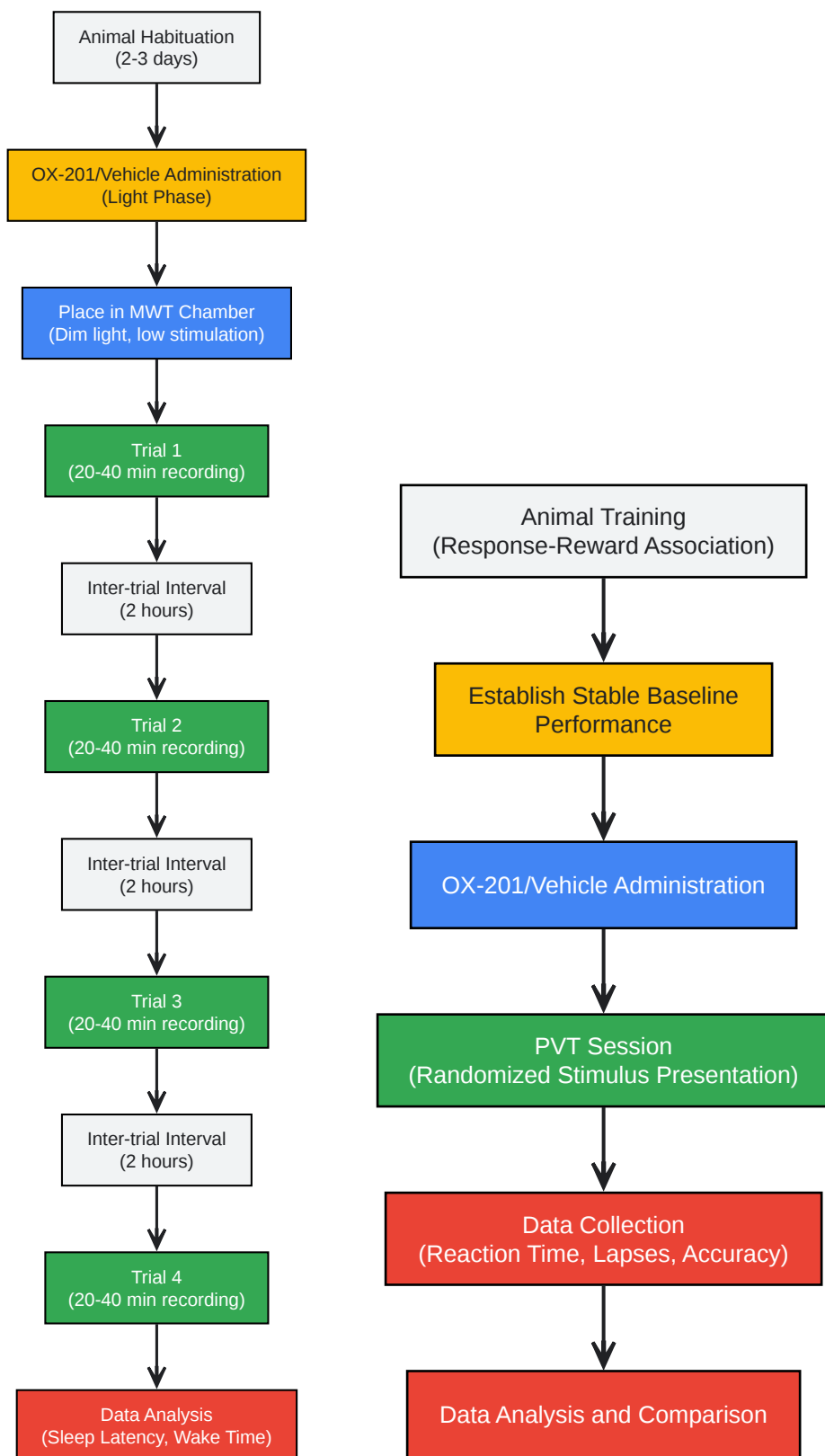
Orexin 2 Receptor (OX2R) Signaling Pathway

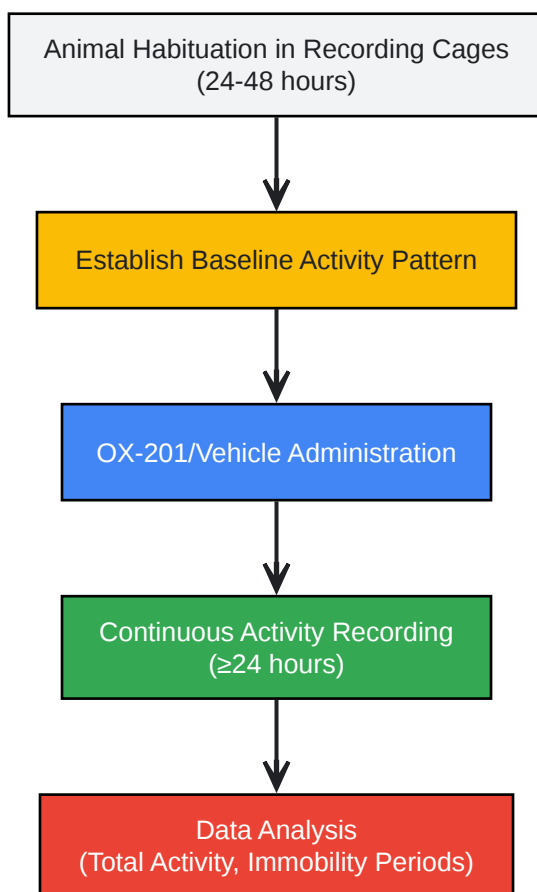
The wake-promoting effects of **OX-201** are mediated through the activation of the orexin 2 receptor, a G-protein coupled receptor (GPCR). Upon binding of **OX-201**, the OX2R can couple to several G-protein subtypes, primarily Gq and Gs, to initiate downstream signaling cascades that ultimately lead to neuronal excitation and the promotion of wakefulness. The binding of orexins to their receptors can stimulate Gq or Gi subtypes, leading to the activation of phospholipase C (PLC), phospholipase A (PLA), phospholipase D (PLD), or adenylyl cyclases

(AC), which results in an increase in cytosolic Ca^{2+} and a subsequent cascade of responses.

[8][9]







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Differential Roles of Orexin Receptors in the Regulation of Sleep/Wakefulness - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Effects of a newly developed potent orexin-2 receptor-selective antagonist, compound 1 m, on sleep/wakefulness states in mice - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Molecular mechanism of the wake-promoting agent TAK-925 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. m.youtube.com [m.youtube.com]
- 8. researchgate.net [researchgate.net]
- 9. The Orexin/Receptor System: Molecular Mechanism and Therapeutic Potential for Neurological Diseases - PMC [pmc.ncbi.nlm.nih.gov]
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